

# Using potassium lactate in cosmetic formulations for skin hydration

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lactate (potassium)

Cat. No.: B12394404

[Get Quote](#)

## Application Notes: Potassium Lactate for Advanced Skin Hydration

### Introduction

Potassium lactate, the potassium salt of lactic acid, is a highly effective humectant and a key component of the skin's Natural Moisturizing Factor (NMF).<sup>[1][2][3][4]</sup> It plays a crucial role in maintaining skin hydration, suppleness, and overall barrier function.<sup>[3][5][6]</sup> These application notes provide researchers, scientists, and drug development professionals with a comprehensive overview of the benefits, mechanisms of action, and practical application of potassium lactate in cosmetic formulations for skin hydration.

### Mechanism of Action

Potassium lactate's primary role in skin hydration is its ability to attract and retain water molecules within the stratum corneum, the outermost layer of the skin.<sup>[7][8]</sup> This humectant property provides an immediate plumping effect and improves skin elasticity.<sup>[7]</sup>

A key aspect of its efficacy lies in its interaction with the skin's own moisturizing system. As a component of the NMF, which is responsible for maintaining skin hydration and pliability, potassium lactate helps to supplement and enhance the skin's natural moisture-retaining capabilities.<sup>[3][4][9]</sup> Research has shown that potassium lactate can increase the water-holding capacity of the stratum corneum by interacting with the hydroxyl group of serine residues in skin keratin.<sup>[10][11]</sup> Studies have also indicated that potassium lactate may be more effective

at increasing the bound water content in the stratum corneum compared to sodium lactate.[\[10\]](#) [\[11\]](#)

Beyond its primary humectant function, potassium lactate also offers several other benefits:

- Gentle Exfoliation: As an alpha-hydroxy acid (AHA) derivative, potassium lactate possesses mild exfoliating properties, aiding in the removal of dead skin cells to reveal a brighter and more even-toned complexion.[\[5\]](#)[\[7\]](#)
- Buffering Agent: It helps to control and stabilize the pH of cosmetic formulations, which is crucial for maintaining the skin's natural acid mantle.[\[12\]](#)
- Barrier Function Improvement: By increasing skin hydration, potassium lactate contributes to a healthier and more resilient skin barrier.[\[5\]](#)

## Efficacy and Formulation Guidelines

Clinical and in-vitro studies have demonstrated the effectiveness of potassium lactate in improving skin hydration. Some studies have shown it can increase skin hydration by up to 20%.[\[7\]](#) It is well-tolerated by most skin types, including sensitive skin, and is non-comedogenic.[\[7\]](#)

Typical Inclusion Levels:

Potassium lactate is typically used in cosmetic formulations at concentrations ranging from 1% to 5%. The optimal concentration will depend on the desired hydrating effect and the overall formulation.

Formulation Considerations:

- Solubility: Potassium lactate is water-soluble.[\[8\]](#)
- pH: As a salt of a weak acid, it can influence the final pH of a formulation. It is important to monitor and adjust the pH as needed to ensure it remains within the desired range for skin compatibility (typically between 4.5 and 6.5).
- Compatibility: It is compatible with a wide range of common cosmetic ingredients, including other humectants like glycerin and hyaluronic acid, emollients, and emulsifiers.[\[5\]](#)

## Quantitative Data Summary

The following table summarizes the key quantitative data related to the efficacy of potassium lactate in skin hydration.

Parameter	Finding	Reference
Increase in Skin Hydration	Up to 20% increase in skin hydration has been observed.	[7]
Comparison with Sodium Lactate	Found to increase the bound water content of the stratum corneum more effectively than sodium lactate in one study.	[10][11]
Typical Usage Levels	1% - 5% in cosmetic formulations.	

## Experimental Protocols

The following protocols provide detailed methodologies for evaluating the skin hydration efficacy of a cosmetic formulation containing potassium lactate.

### Protocol 1: In-Vivo Evaluation of Skin Hydration using Corneometry

**Objective:** To measure the change in stratum corneum hydration after topical application of a formulation containing potassium lactate.

**Materials and Equipment:**

- Corneometer® (e.g., CM 825)
- Test formulation containing a specified concentration of potassium lactate
- Placebo/control formulation (without potassium lactate)
- Volunteer subjects with self-perceived dry skin

- Climate-controlled room ( $20 \pm 2^\circ\text{C}$  and  $50 \pm 10\%$  relative humidity)
- Skin cleansing agents
- Disposable application tools (e.g., swabs, finger cots)

#### Methodology:

- Subject Recruitment and Acclimatization:
  - Recruit a panel of healthy volunteers with dry to moderately dry skin on their forearms.
  - Subjects should avoid using any moisturizers on the test areas for at least 24 hours prior to the study.
  - Acclimatize subjects in a climate-controlled room for at least 30 minutes before any measurements are taken.[\[13\]](#)
- Baseline Measurements ( $T=0$ ):
  - Define and mark two test areas of equal size on the volar forearm of each subject.
  - Cleanse the test areas gently and allow them to dry completely.
  - Take baseline corneometer readings on each test area. The probe should be applied with consistent, light pressure. Take at least three readings per area and calculate the average.
- Product Application:
  - Apply a standardized amount (e.g.,  $2 \text{ mg/cm}^2$ ) of the test formulation to one marked area and the placebo formulation to the other.[\[14\]](#)
  - The application should be done gently and evenly.
- Post-Application Measurements:
  - Take corneometer readings at predefined time points after application (e.g., 1 hour, 2 hours, 4 hours, 8 hours, and 24 hours).

- Ensure the probe is not placed on the exact same spot for each measurement to avoid occlusion.[\[14\]](#)
- Data Analysis:
  - Calculate the mean corneometer values for both the test and placebo groups at each time point.
  - Determine the percentage change in skin hydration from baseline for each group.
  - Perform statistical analysis (e.g., t-test or ANOVA) to determine if the difference in hydration between the test and placebo groups is statistically significant.

## Protocol 2: In-Vivo Evaluation of Transepidermal Water Loss (TEWL)

Objective: To assess the effect of a potassium lactate formulation on the skin's barrier function by measuring TEWL.

Materials and Equipment:

- Tewameter® (e.g., TM 300)
- Test formulation containing a specified concentration of potassium lactate
- Placebo/control formulation (without potassium lactate)
- Volunteer subjects
- Climate-controlled room

Methodology:

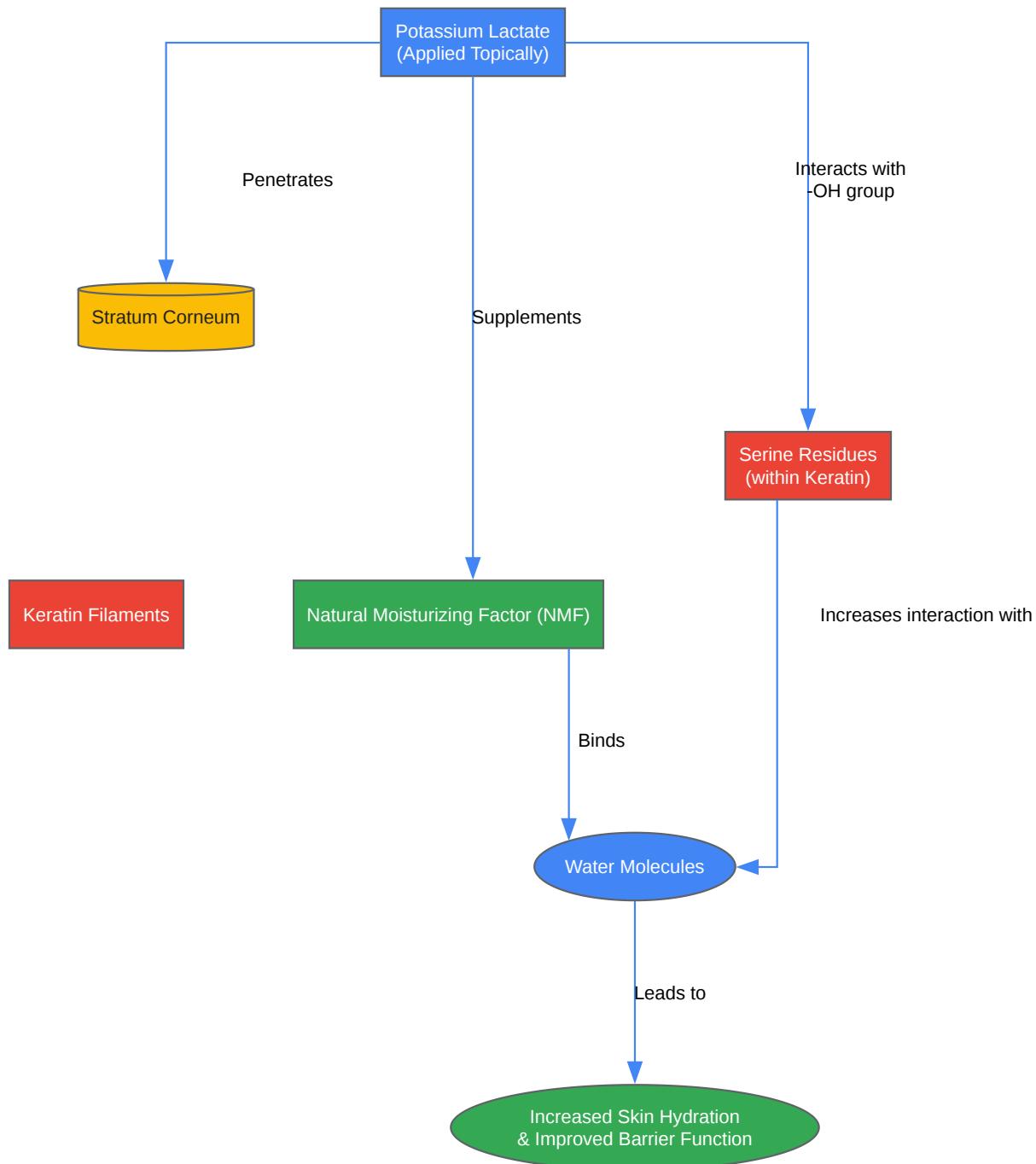
- Subject Preparation and Baseline Measurement:
  - Follow the same subject recruitment and acclimatization procedures as in Protocol 1.

- Take baseline TEWL measurements on the defined test areas. The probe should be held perpendicular to the skin surface without excessive pressure. Allow the reading to stabilize before recording.
- Product Application:
  - Apply the test and placebo formulations as described in Protocol 1.
- Post-Application Measurements:
  - Measure TEWL at the same predefined time points as in the corneometry study.
- Data Analysis:
  - A decrease in TEWL indicates an improvement in skin barrier function.
  - Calculate the mean TEWL values and the percentage change from baseline for both groups at each time point.
  - Statistically compare the results of the test and placebo groups.

## Visualizations

## Signaling Pathway and Mechanism of Action

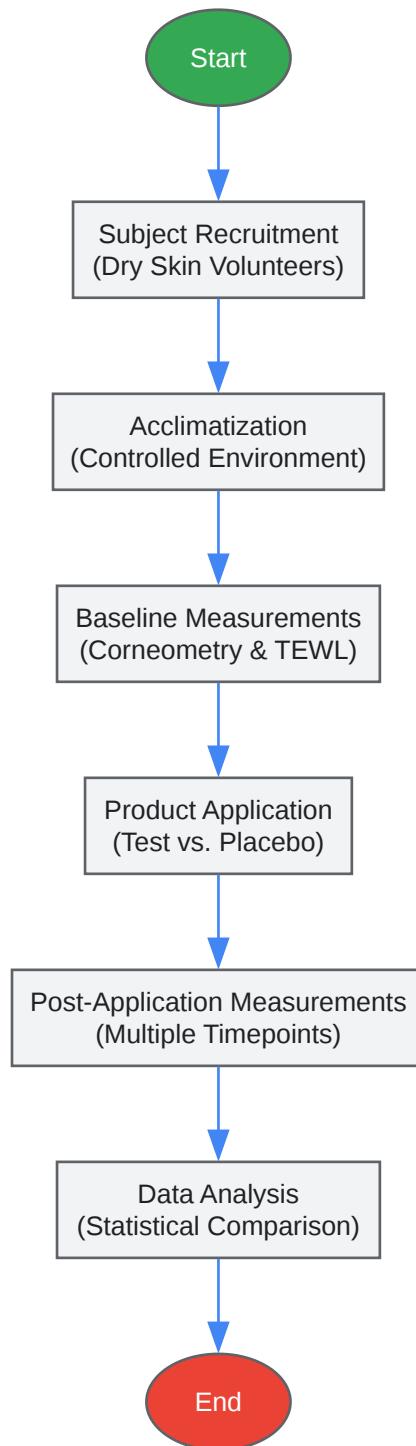
The following diagram illustrates the proposed mechanism of action for potassium lactate in enhancing skin hydration at the molecular level.

[Click to download full resolution via product page](#)

Caption: Mechanism of Potassium Lactate in Skin Hydration.

## Experimental Workflow: In-Vivo Skin Hydration Study

This diagram outlines the key steps in conducting an in-vivo study to evaluate the hydrating effects of a cosmetic formulation.



[Click to download full resolution via product page](#)

Caption: Workflow for In-Vivo Skin Hydration Evaluation.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. paulaschoice.co.uk [paulaschoice.co.uk]
- 2. paulaschoice-eu.com [paulaschoice-eu.com]
- 3. renude.co [renude.co]
- 4. dralexisgranite.com [dralexisgranite.com]
- 5. myrevea.com [myrevea.com]
- 6. rau-cosmetics.com [rau-cosmetics.com]
- 7. aloderma.com [aloderma.com]
- 8. beautydecoded.com [beautydecoded.com]
- 9. pamperyourselfgreen.com [pamperyourselfgreen.com]
- 10. Hydrating effect of potassium lactate is caused by increasing the interaction between water molecules and the serine residue of the stratum corneum protein - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. cosmileeurope.eu [cosmileeurope.eu]
- 13. s3.amazonaws.com [s3.amazonaws.com]
- 14. rahnwebsite-live-0f02c1fc49a9462abe717-20bbae1.aldrym-media.com [rahnwebsite-live-0f02c1fc49a9462abe717-20bbae1.aldrym-media.com]
- To cite this document: BenchChem. [Using potassium lactate in cosmetic formulations for skin hydration]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12394404#using-potassium-lactate-in-cosmetic-formulations-for-skin-hydration>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)